

# In-depth Technical Guide: Androgen Receptor-IN-3 (Compound 22)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Androgen receptor-IN-3

Cat. No.: B1367888

[Get Quote](#)

Disclaimer: Publicly available information on **Androgen Receptor-IN-3** (Compound 22) is limited. This guide provides all available specific data for this compound and supplements it with established methodologies and principles for the characterization of androgen receptor (AR) antagonists to offer a comprehensive technical overview for researchers, scientists, and drug development professionals.

## Core Compound Information

**Androgen Receptor-IN-3**, also known as Compound 22, is identified as an inhibitor of the androgen receptor. The following details have been collated from available chemical and pharmacological sources.

Identifier	Value
Compound Name	Androgen Receptor-IN-3 (Compound 22)
CAS Number	926228-58-2
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> S
Chemical Name	[2-(Morpholin-4-yl)-4-phenyl-1,3-thiazol-5-yl]methanol

## Quantitative Biological Data

The primary reported biological activity for **Androgen Receptor-IN-3** (Compound 22) is its ability to inhibit the transcriptional activity of the androgen receptor in a human prostate cancer cell line.

Assay	Cell Line	Parameter	Value	Reference
AR-driven Transcriptional Activity	LNCaP	IC <sub>50</sub>	5.04 $\mu$ M	[1]

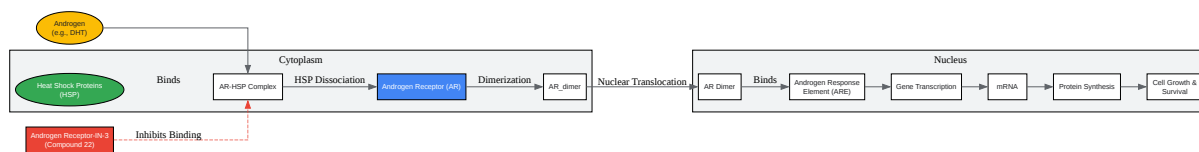
This value represents the concentration of the compound required to inhibit 50% of the androgen receptor's transcriptional activity in LNCaP cells.

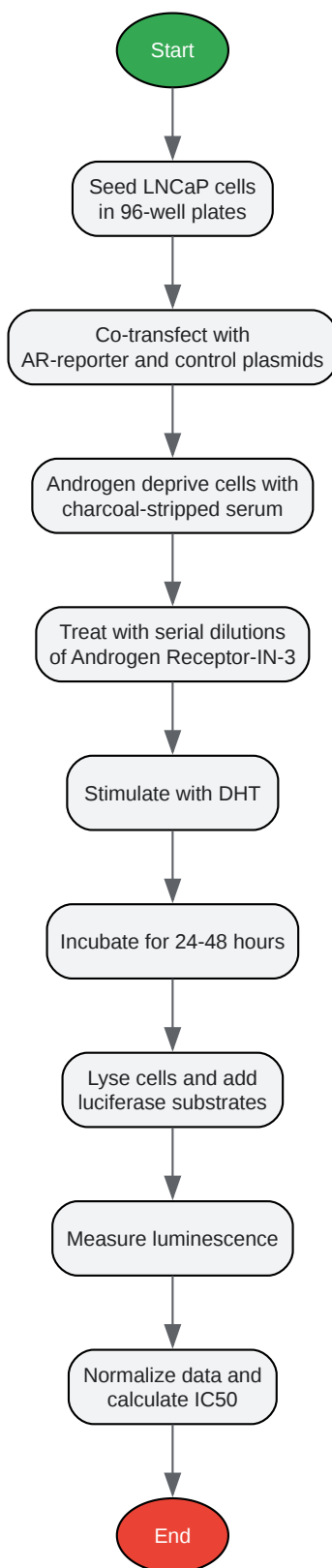
## Mechanism of Action

**Androgen Receptor-IN-3** (Compound 22) is classified as an androgen receptor inhibitor. The canonical androgen receptor signaling pathway is initiated by the binding of androgens, such as testosterone and dihydrotestosterone (DHT), to the AR in the cytoplasm. This binding event triggers a conformational change in the AR, leading to its dissociation from heat shock proteins, subsequent dimerization, and translocation into the nucleus. Within the nucleus, the AR dimer binds to Androgen Response Elements (AREs) on the DNA, recruiting co-regulators and initiating the transcription of target genes that drive prostate cancer cell growth and survival.

An inhibitor like **Androgen Receptor-IN-3** would interfere with this pathway, likely by competing with endogenous androgens for binding to the ligand-binding domain (LBD) of the AR, thereby preventing its activation and downstream signaling.

## Androgen Receptor Signaling Pathway and Point of Inhibition





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Androgen Receptor-IN-3 (Compound 22)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1367888#what-is-androgen-receptor-in-3-compound-22]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)